

The Discovery of 4-O-Methylgrifolic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-O-Methylgrifolic acid

Cat. No.: B1163443

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, isolation, and initial characterization of **4-O-Methylgrifolic acid**, a naturally occurring derivative of grifolic acid. This document details the original source of the compound, the experimental methodologies employed for its isolation and structure elucidation, and its initial biological activity profile. All quantitative data are presented in structured tables, and key experimental workflows are visualized using diagrams.

Introduction

4-O-Methylgrifolic acid, also known as grifolic acid methyl ether, is a terpenoid compound belonging to the family of farnesylphenols. Its discovery emerged from the broader investigation of bioactive constituents within the fungal kingdom, specifically from mushrooms of the genus *Albatrellus*. The parent compound, grifolic acid, and its derivatives have garnered significant interest in the scientific community due to their diverse pharmacological activities. This guide focuses on the seminal work that first reported the existence and characteristics of the 4-O-methylated form.

Discovery and Source Organism

4-O-Methylgrifolic acid was first isolated from the inedible mushroom *Albatrellus dispansus*. This discovery was detailed in a 2005 publication in the journal *Heterocycles* by a team of researchers including Asakawa, Hashimoto, Quang, and Nukada.^[1] Their work focused on the

systematic investigation of grifolic acid derivatives from this particular fungal species, leading to the identification of this novel methyl ether derivative.

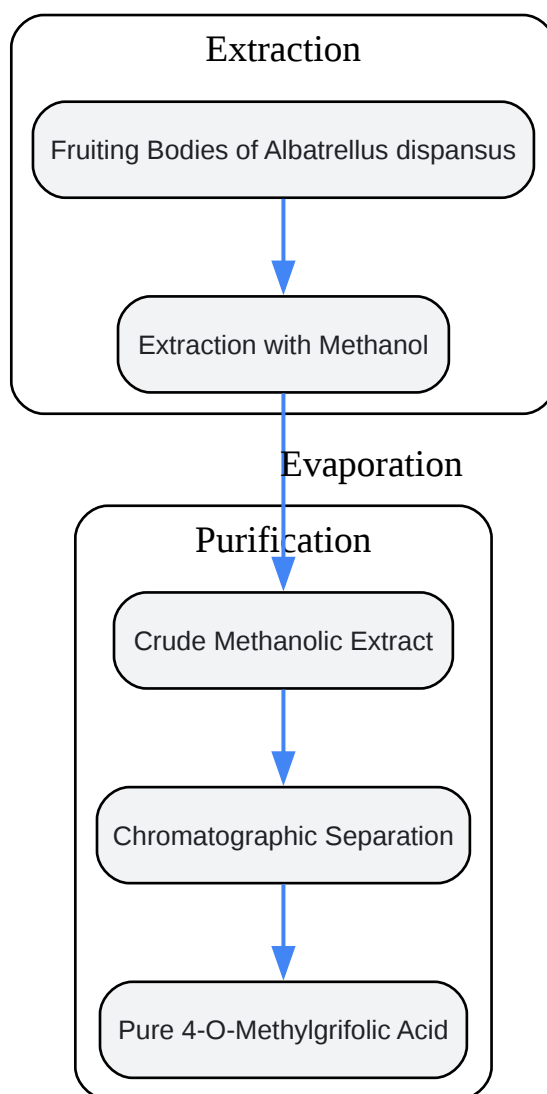
Experimental Protocols

The following sections provide a detailed account of the experimental procedures used in the discovery of **4-O-Methylgrifolic acid**, based on the available scientific literature.

Isolation and Purification of 4-O-Methylgrifolic Acid

The isolation of **4-O-Methylgrifolic acid** from the fruiting bodies of *Albatrellus dispansus* involved a multi-step extraction and chromatographic process.

Experimental Workflow for Isolation:



[Click to download full resolution via product page](#)

Figure 1: General workflow for the isolation of **4-O-Methylgrifolic acid**.

Protocol Details:

- **Extraction:** The dried and powdered fruiting bodies of *Albatrellus dispansus* were subjected to exhaustive extraction with methanol at room temperature.
- **Concentration:** The resulting methanolic extract was concentrated under reduced pressure to yield a crude residue.

- **Chromatography:** The crude extract was then subjected to a series of chromatographic techniques, likely including column chromatography over silica gel, followed by further purification steps such as preparative thin-layer chromatography or high-performance liquid chromatography (HPLC) to yield the pure **4-O-Methylgrifolic acid**. The exact solvent systems and column specifications would have been detailed in the original publication.

Structure Elucidation

The chemical structure of **4-O-Methylgrifolic acid** was determined through a combination of spectroscopic methods.

Key Spectroscopic Techniques:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry would have been used to determine the exact molecular weight and elemental composition of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (such as COSY, HSQC, and HMBC) NMR experiments were instrumental in elucidating the connectivity of atoms and the overall carbon-hydrogen framework of the molecule.

While the specific spectral data from the original publication is not available in the search results, the established structure of **4-O-Methylgrifolic acid** is presented below.

Chemical Structure:

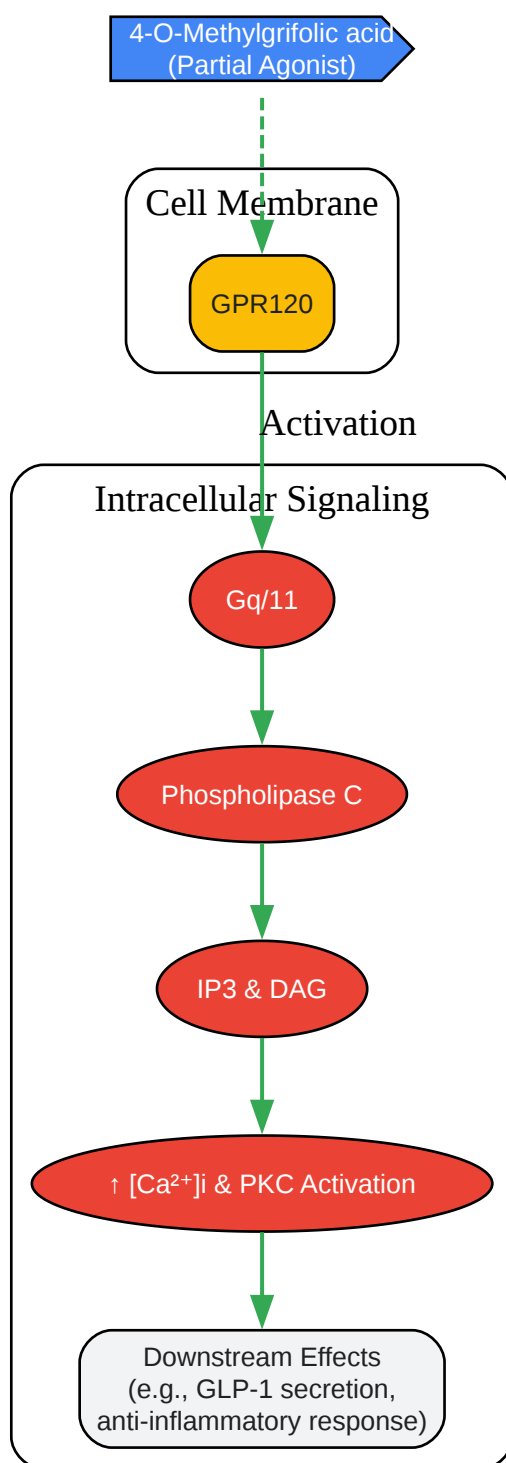
Compound Name	4-O-Methylgrifolic acid
Molecular Formula	$\text{C}_{24}\text{H}_{34}\text{O}_4$
Molecular Weight	386.52 g/mol
CAS Number	118040-60-1
Synonyms	Grifolic acid methyl ether

Biological Activity

Initial biological screening of **4-O-Methylgrifolic acid** revealed its activity as a partial agonist of the G-protein coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4

(FFAR4).[2] GPR120 is a receptor for medium and long-chain free fatty acids and is implicated in various physiological processes, including glucose metabolism and anti-inflammatory responses.

Signaling Pathway Involvement:



[Click to download full resolution via product page](#)

Figure 2: Simplified GPR120 signaling pathway activated by **4-O-Methylgrifolic acid**.

The partial agonism of **4-O-Methylgrifolic acid** at GPR120 suggests its potential to modulate the activity of this receptor, which could have therapeutic implications in the context of metabolic diseases such as type 2 diabetes.

Quantitative Data Summary

The following table summarizes the key quantitative information available for **4-O-Methylgrifolic acid**.

Parameter	Value	Reference
Molecular Formula	C ₂₄ H ₃₄ O ₄	[3]
Molecular Weight	386.52	[3]
CAS Number	118040-60-1	[3]
Biological Target	GPR120 (FFAR4)	[2]
Activity	Partial Agonist	[2]

Note: Specific quantitative data such as yield from extraction and IC₅₀/EC₅₀ values for GPR120 agonism were not available in the summarized search results and would be contained within the full text of the primary literature.

Conclusion

The discovery of **4-O-Methylgrifolic acid** from *Albatrellus dispansus* has added a new member to the growing class of bioactive farnesylphenols. Its identification as a GPR120 partial agonist opens avenues for further investigation into its therapeutic potential, particularly in the realm of metabolic disorders and inflammation. The methodologies outlined in this guide, derived from the foundational research, provide a basis for future studies on this and related natural products. Access to the full experimental details within the original 2005 Heterocycles publication is recommended for researchers aiming to replicate or build upon this work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isolation, Synthesis and Biological Activity of Grifolic Acid Derivatives from the Inedible Mushroom *Albatrellus dispansus* [chooser.crossref.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Pharmacological Effects of Grifolin: Focusing on Anticancer Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery of 4-O-Methylgrifolic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1163443#discovery-of-4-o-methylgrifolic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com